Characterization data for Ethyl 2-(3-oxocyclopentyl)acetate

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Compound of Interest

Compound Name:	*Ethyl 2-(3-oxocyclopentyl)acetate*
CAS No.:	*62457-60-7*
Cat. No.:	*B2879938*

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Technical Comparison Guide: **Ethyl 2-(3-oxocyclopentyl)acetate**

Executive Summary

Ethyl 2-(3-oxocyclopentyl)acetate (CAS: 62457-60-7) is a specialized cyclopentanone derivative featuring an ethyl acetate side chain at the 3-position.[1] Unlike its more common regioisomer, ethyl 2-(2-oxocyclopentyl)acetate (a

-keto ester analog), the 3-oxo isomer represents a 1,3-functionalized scaffold. This structural distinction confers unique stability and reactivity profiles, making it a critical intermediate in the synthesis of Jasmonates (plant growth regulators) and prostaglandin analogs.

This guide provides a rigorous technical comparison between the 3-oxo and 2-oxo isomers, detailed characterization data, and a validated synthesis protocol for researchers in medicinal and agricultural chemistry.

Chemical Profile & Structural Analysis

The 1,3-substitution pattern of the title compound disrupts the acidic

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-dicarbonyl system found in the 2-isomer, resulting in a molecule that behaves as a discrete ketone and ester rather than a highly enolizable system.

Property	Data
IUPAC Name	Ethyl 2-(3-oxocyclopentyl)acetate
Common Name	Ethyl 3-oxocyclopentaneacetate
CAS Number	62457-60-7
Molecular Formula	
Molecular Weight	170.21 g/mol
Physical State	Colorless to pale yellow liquid
Boiling Point	~110-115 °C (at reduced pressure, est.)
Key Precursor	2-(3-oxocyclopentyl)acetic acid (CAS: 3128-05-0)

Structural Connectivity Diagram



Figure 1: Structural connectivity of Ethyl 2-(3-oxocyclopentyl)acetate showing 1,3-relationship.

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Comparative Characterization: 3-Oxo vs. 2-Oxo Isomer

Differentiation between the 3-oxo and 2-oxo isomers is critical, as they are often formed as mixtures in non-selective alkylation reactions. The 2-oxo isomer (CAS 20826-94-2) is thermodynamically distinct due to the proximity of the carbonyls.

Performance & Stability Comparison

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Feature	3-Oxo Isomer (Target)	2-Oxo Isomer (Alternative)
Substitution Pattern	1,3 (Gamma-keto ester relationship)	1,2 (Beta-keto ester relationship)
C-H Acidity	Low (pKa ~20, similar to ketone)	High (pKa ~11, highly acidic -proton)
Enolization	Negligible under neutral conditions	Significant; prone to unwanted alkylation/condensation
Synthetic Utility	Scaffold for Jasmonic Acid & Prostaglandins	Precursor for -substituted cyclopentanones
Stability	Stable to mild base/acid	Unstable; prone to decarboxylation or hydrolysis

Spectroscopic Identification (NMR)

The most diagnostic feature is the chemical shift of the methine proton at the substitution site.

Nucleus	3-Oxo Isomer (CAS 62457-60-7)	2-Oxo Isomer (CAS 20826-94-2)
1H NMR (Methine)	2.3 - 2.5 ppm (Multiplet)The C3-H is to the ketone, appearing in the standard "alpha-to-carbonyl" range but less deshielded than the 2-isomer.	2.8 - 3.1 ppm (Multiplet)The C2-H is to both the ketone and the ester side chain, shifting it significantly downfield.
1H NMR (Side Chain)	2.4 ppm (Doublet/Multiplet)The methylene (-CH2-COOEt) is attached to C3.	2.3 - 2.7 ppm (ABX system)Complex coupling due to chiral center at C2.
13C NMR (Carbonyls)	Ketone: ~218 ppmEster: ~172 ppm	Ketone: ~214 ppmEster: ~172 ppm

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Self-Validating Synthesis Protocol

The most reliable route to **Ethyl 2-(3-oxocyclopentyl)acetate** avoids the regio-selectivity issues of direct alkylation by utilizing a Michael Addition strategy. This protocol ensures the exclusive formation of the 1,3-substitution pattern.

Workflow Diagram

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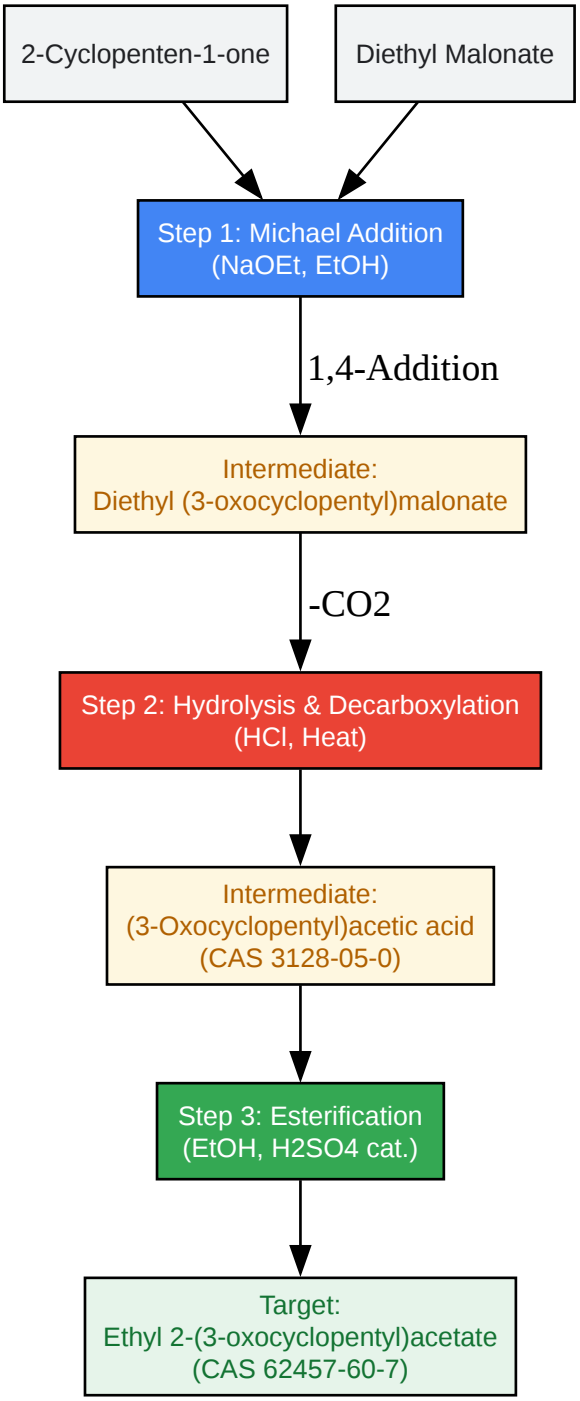

Figure 2: Validated synthesis route ensuring 1,3-regioselectivity.

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Detailed Methodology

- Michael Addition:

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- React 2-cyclopenten-1-one with diethyl malonate in the presence of a catalytic base (sodium ethoxide in ethanol).
- Mechanism:[2][3][4] The thermodynamic enolate of malonate attacks the

  -position of the enone.
- Checkpoint: Monitor disappearance of the enone (UV active) via TLC.[5]

- Hydrolysis & Decarboxylation:
  - Treat the intermediate malonate diester with aqueous HCl under reflux.
  - This converts the diester to the diacid, which spontaneously decarboxylates to form (3-oxocyclopentyl)acetic acid (CAS 3128-05-0).
  - Yield Note: This step typically proceeds in >80% yield.
- Esterification:
  - Dissolve the acid in absolute ethanol with catalytic sulfuric acid. Reflux for 4-6 hours.
  - Workup: Neutralize with NaHCO3, extract with ethyl acetate, and distill under reduced pressure.

Applications in Drug Development

- Jasmonate Analogs: The 3-oxocyclopentyl scaffold is the core pharmacophore for Jasmonic acid derivatives, which are studied for their anti-cancer and anti-inflammatory properties.
- Prostaglandin Synthesis: Used as a building block for 11-deoxyprostaglandins.
- Receptor Antagonists: The acid precursor (CAS 3128-05-0) is a documented intermediate in the synthesis of DP receptor antagonists (e.g., Laropiprant analogs).

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